

Personal protective equipment for handling 1-Benzhydrylazetidine-3-carbonitrile

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Compound of Interest

Compound Name: 1-Benzhydrylazetidine-3-carbonitrile

Cat. No.: B014777

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Essential Safety and Handling Guide for 1-Benzhydrylazetidine-3-carbonitrile

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential safety and logistical information for **1-Benzhydrylazetidine-3-carbonitrile**, including personal protective equipment (PPE), handling procedures, and disposal plans.

Chemical Hazards: **1-Benzhydrylazetidine-3-carbonitrile** is classified as harmful if swallowed and can cause skin and serious eye irritation.^{[1][2][3]} It may also cause respiratory irritation.^[1]

Personal Protective Equipment (PPE)

Appropriate PPE is critical to minimize exposure and ensure personal safety. The following table summarizes the recommended equipment for handling **1-Benzhydrylazetidine-3-carbonitrile**.

Area of Protection	Personal Protective Equipment	Specifications and Remarks
Eye/Face Protection	Safety glasses with side-shields or tightly fitting safety goggles. Face shield.	Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[4][5]
Skin Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). Protective clothing.	Gloves must be inspected prior to use.[4][5] Use proper glove removal technique to avoid skin contact.[4] Contaminated clothing should be removed and washed before reuse.[1][6]
Respiratory Protection	Use only outdoors or in a well-ventilated area.[1][6] If ventilation is inadequate, use a NIOSH-approved respirator.	Avoid breathing dust, fume, gas, mist, vapors, or spray.[1][6]
Hand Protection	Handle with gloves.	Wash and dry hands after handling.[4][5]

Operational and Disposal Plans

Handling and Storage:

- Handle in a well-ventilated place.[1][6]
- Avoid contact with skin and eyes.[1][6]
- Avoid the formation of dust and aerosols.[1][6]
- Wash hands thoroughly after handling.[6]
- Keep the container tightly closed and store in a dry, cool, and well-ventilated place.[1][6]
- Store locked up.[1][6]

First Aid Measures:

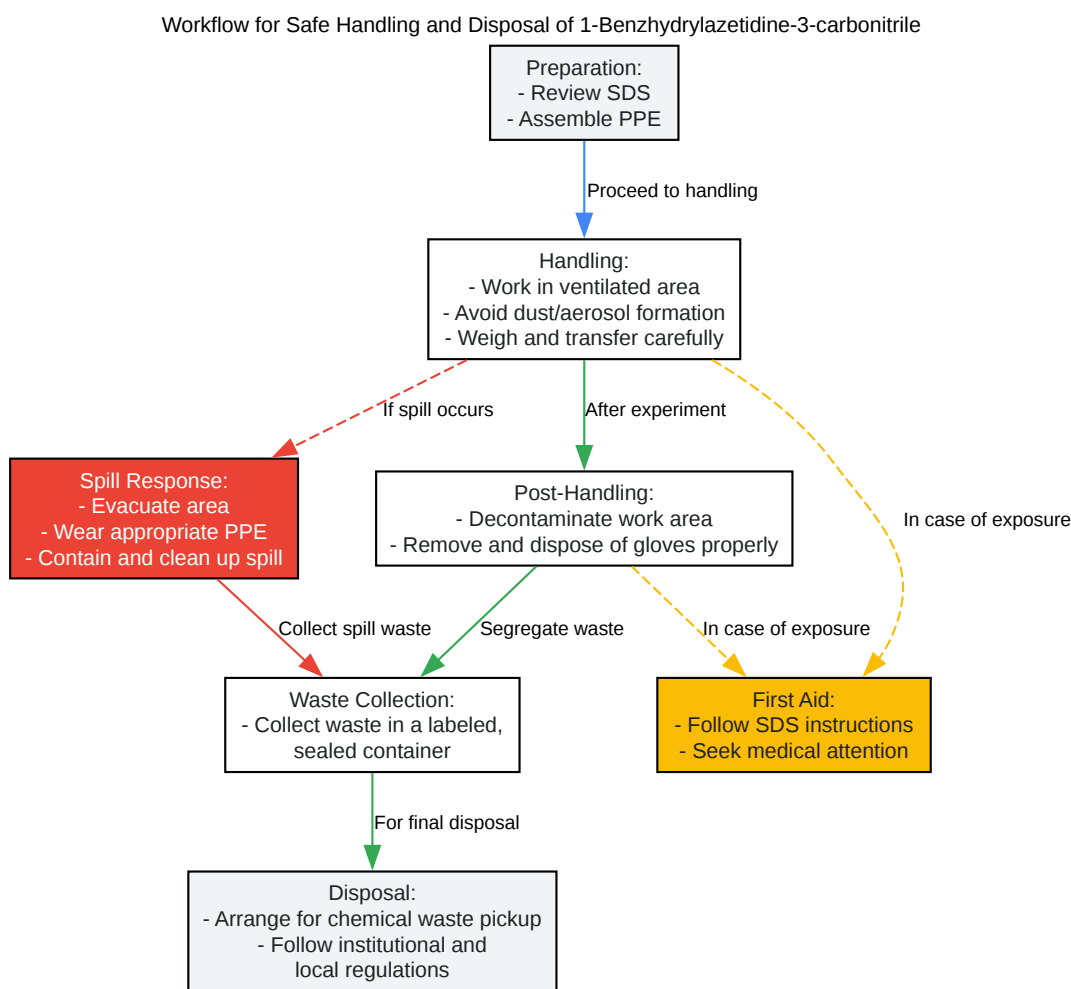
- If swallowed: Rinse mouth. Call a POISON CENTER or doctor if you feel unwell.
- If on skin: Wash with plenty of water. If skin irritation occurs, get medical advice.[\[1\]](#)[\[6\]](#)
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[\[1\]](#)[\[6\]](#)
- If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[\[1\]](#)[\[6\]](#)

Spill and Disposal Procedures:

- In case of a spill, avoid dust formation.[\[4\]](#) Use personal protective equipment.[\[4\]](#)
- Sweep up and shovel the material. Keep in suitable, closed containers for disposal.[\[4\]](#)
- Do not let the product enter drains.[\[4\]](#)
- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[1\]](#)[\[6\]](#)

Experimental Workflow: Safe Handling and Disposal

The following diagram illustrates the standard operating procedure for handling and disposing of **1-Benzhydrylazetidine-3-carbonitrile** in a laboratory setting.



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Caption: Safe handling and disposal workflow for **1-Benzhydrylazetidine-3-carbonitrile**.

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